

An In-depth Technical Guide to the Safety and Handling of Decafluorobiphenyl

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Compound of Interest

Compound Name: Decafluorobiphenyl

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This guide provides comprehensive safety and handling information for **Decafluorobiphenyl** (CAS No. 434-90-2), a highly fluorinated aromatic compound. Adherence to these guidelines is crucial for ensuring personnel safety and minimizing environmental impact in a laboratory or industrial setting.

Chemical and Physical Properties

Decafluorobiphenyl is a white crystalline powder.^[1] Its key physical and chemical properties are summarized below.

Property	Value	Source
Molecular Formula	C ₁₂ F ₁₀	[1][2][3]
Molecular Weight	334.11 g/mol	[2]
Melting Point	68-72 °C	[3][4]
Boiling Point	206 °C	[4][5]
Density	1.3079 g/cm ³ at 20 °C	[5]
Solubility	Insoluble in water.[4]	[4]
Appearance	White crystalline powder/solid	[1][3]
Odor	No information available	[1]

Hazard Identification and Toxicity

According to available safety data, **Decafluorobiphenyl** is not classified as a hazardous substance under Regulation (EC) No 1272/2008.[5] However, some sources indicate it may cause respiratory irritation.[6] As with all chemical substances, it should be handled with care, assuming unknown hazards.

GHS Hazard Statements from Aggregated Data:[2]

- H302 (20% of notifications): Harmful if swallowed.
- H312 (20% of notifications): Harmful in contact with skin.
- H315 (40% of notifications): Causes skin irritation.
- H319 (40% of notifications): Causes serious eye irritation.
- H332 (20% of notifications): Harmful if inhaled.
- H335 (40% of notifications): May cause respiratory irritation.

Toxicological Data Summary:

Toxicity Endpoint	Result	Source
Acute Toxicity (Oral, Dermal, Inhalation)	No data available	[1]
Skin Corrosion/Irritation	Generally does not irritate the skin.[5] No data available to make a definitive classification. [1]	[1][5]
Serious Eye Damage/Irritation	No data available	[1]
Respiratory or Skin Sensitization	No data available	[1]
Germ Cell Mutagenicity	No data available	[1]
Carcinogenicity	No data available	[1]
Reproductive Toxicity	No data available	[1]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.[6]	[6]
Specific Target Organ Toxicity (Repeated Exposure)	No data available	[1]
Aspiration Hazard	Not applicable	[1]

Note: The toxicological properties have not been fully investigated.[6] All chemical products should be treated with the recognition of "having unknown hazards and toxicity".[7]

Experimental Protocols

Detailed experimental protocols for toxicological and safety studies of **Decafluorobiphenyl** are not readily available in public safety documents. The following sections outline standardized protocols for safe handling, spill response, and emergency procedures based on best practices and information from Safety Data Sheets.

- Preparation: Before handling, ensure all necessary Personal Protective Equipment (PPE) is worn correctly. Read and understand the Safety Data Sheet.

- Weighing and Transfer: Conduct all weighing and transfer operations in a well-ventilated area, preferably in a fume hood, to control dust.^[7] Avoid the formation of dust and aerosols.^[6]^[7]
- During Use: Keep the container tightly closed when not in use.^[6]^[7] Avoid contact with skin, eyes, and clothing.^[7] Do not eat, drink, or smoke in the work area.
- After Handling: Wash hands and any exposed skin thoroughly with soap and water after handling the compound.^[7]

In the event of a spill, follow these steps:

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.^[6]
- Ventilate: Ensure the area is well-ventilated.
- Contain: Wearing appropriate PPE, contain the spill. Sweep up and shovel the material into a suitable, sealed container for disposal.^[1]^[6] Avoid dust formation.^[1]^[6]
- Cleaning: After the material has been collected, clean the spill area.
- Disposal: Dispose of the collected material and any contaminated cleaning supplies according to local, state, and federal regulations.^[7] Do not allow the substance to enter sewers or surface water.^[5]

Safety and Handling Precautions

The following PPE is recommended when handling **Decafluorobiphenyl**:

Protection Type	Recommended Equipment	Standard
Eye Protection	Chemical safety goggles or a face shield.[1][6]	OSHA 29 CFR 1910.133 or European Standard EN166.[6]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).[1]	Follow manufacturer's specifications for chemical resistance.
Skin and Body Protection	Lab coat or long-sleeved clothing.[1]	N/A
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if exposure limits are exceeded or if dust is generated.[8]	N/A

Store in a tightly closed container in a dry, cool, and well-ventilated place.[6][7] Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[6][7]

Emergency Procedures

Exposure Route	First Aid Procedure	Source
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If breathing is difficult, give oxygen. Get medical attention if symptoms occur.[1][6]	[1][6]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if symptoms occur.[1][6]	[1][6]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[1][6]	[1][6]
Ingestion	Do NOT induce vomiting. Get medical attention.[1][6]	[1][6]

Decafluorobiphenyl is not flammable.[5]

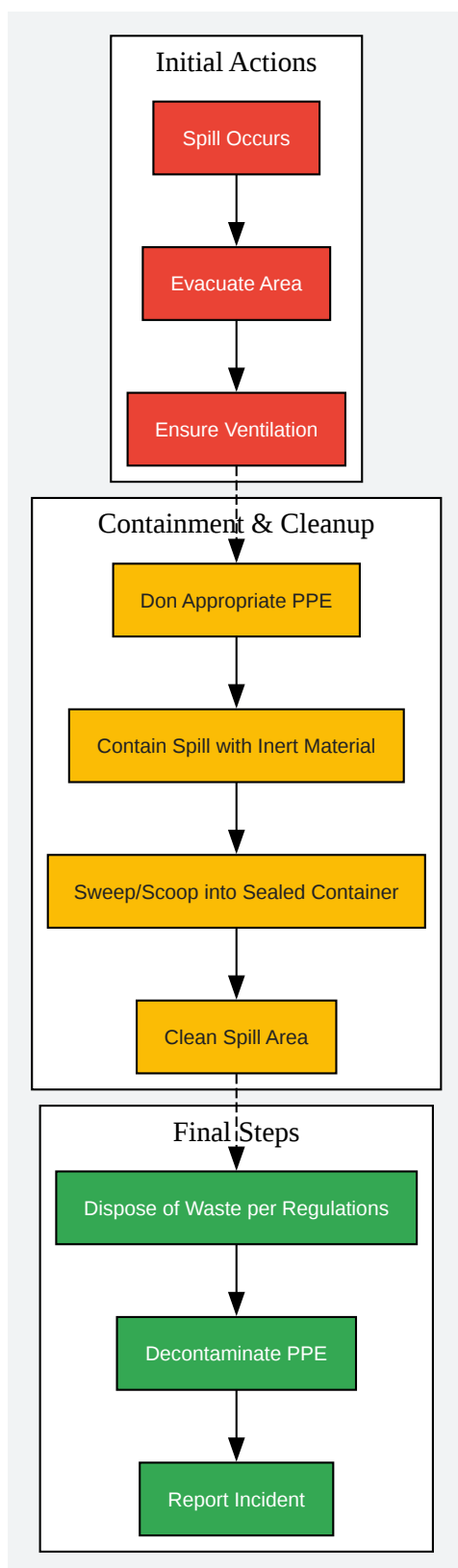
- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[1][5][6]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and hydrogen fluoride.[1][6]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand or other positive pressure mode and full protective gear.[6]

Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations.[6] Do not flush into surface water or sanitary sewer systems.[1] It may be possible

to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[7]

Visualizations



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Caption: Logical workflow for responding to a **Decafluorobiphenyl** spill.

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